

# Application Notes and Protocols for Measuring Cardiac Action Potentials with Oxonol 595

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxonol 595

Cat. No.: B15555455

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Oxonol 595** is a lipophilic, anionic, slow-response voltage-sensitive dye that can be utilized to measure transmembrane potential changes in various cell types, including cardiomyocytes. As a member of the oxonol family of dyes, its mechanism of action relies on its redistribution across the plasma membrane in response to changes in electrical potential.<sup>[1][2]</sup>

Depolarization of the cardiomyocyte membrane leads to an influx of the negatively charged dye into the cytoplasm, where it binds to intracellular proteins and membranes.<sup>[2]</sup> This binding event results in a significant enhancement of the dye's fluorescence, which can be optically measured to monitor the cardiac action potential. This application note provides a detailed protocol for the use of **Oxonol 595** in measuring cardiac action potentials, guidance on data interpretation, and important considerations for experimental design.

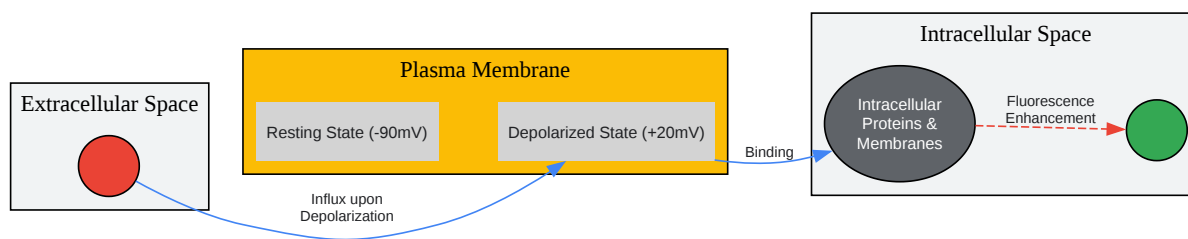
## Quantitative Data Summary

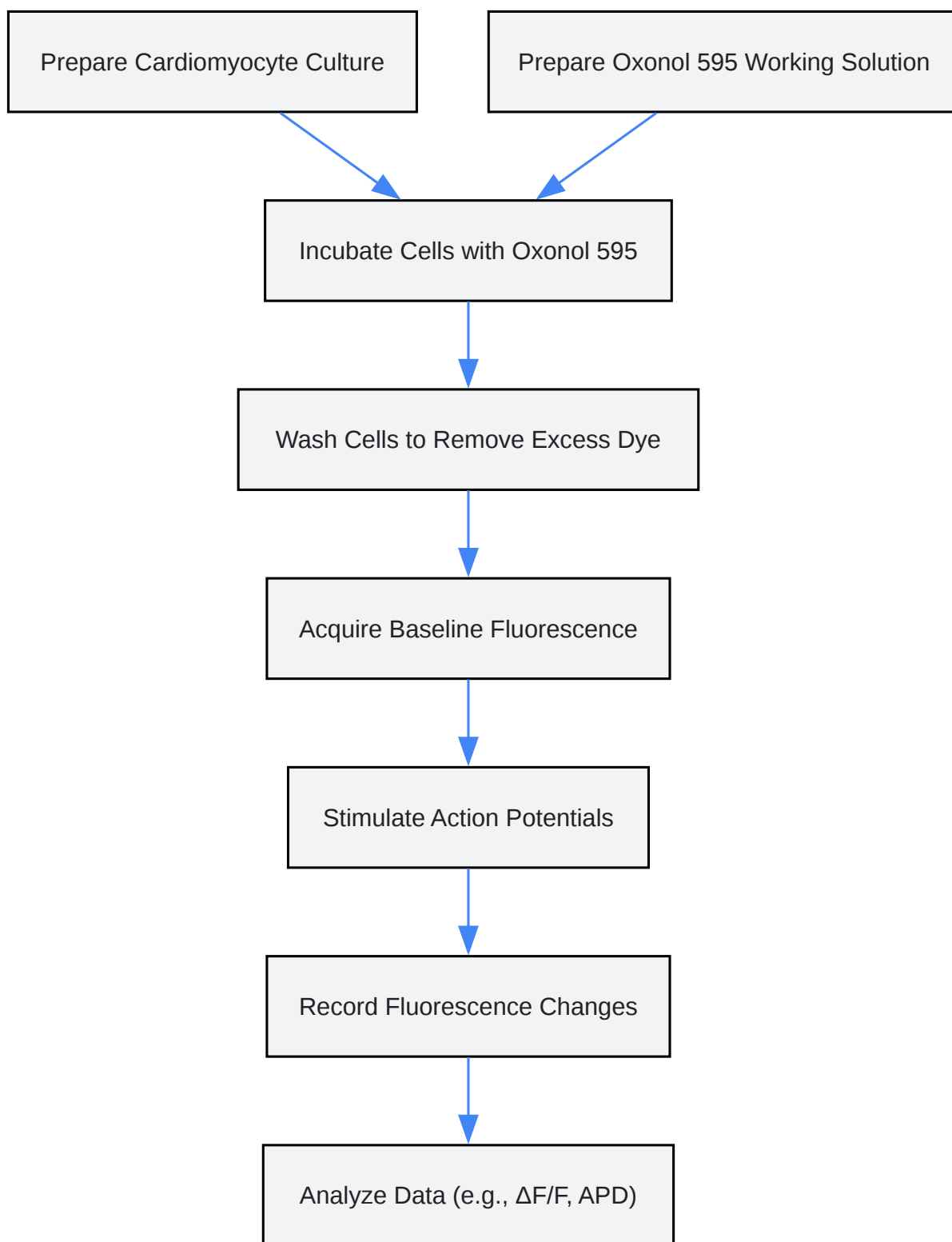
Due to the limited availability of specific quantitative data for **Oxonol 595** in peer-reviewed literature for cardiac applications, the following table includes estimated values based on data from closely related oxonol dyes such as Oxonol VI and DiBAC4(5), as well as general characteristics of this dye class. Researchers are strongly encouraged to empirically determine the optimal parameters for their specific experimental setup.

Parameter	Value/Range	Source/Rationale
CAS Number	88969-31-7	[3]
Molecular Formula	C <sub>27</sub> H <sub>35</sub> N <sub>5</sub> O <sub>4</sub>	[3]
Molecular Weight	493.60 g/mol	[3]
Excitation Maximum (λ <sub>ex</sub> )	~590 - 614 nm	Estimated based on the dye's name and spectral data for the related Oxonol VI.[2]
Emission Maximum (λ <sub>em</sub> )	~620 - 646 nm	Estimated based on the dye's name and spectral data for the related Oxonol VI.[2]
Stock Solution Solvent	Dimethyl sulfoxide (DMSO)	[4]
Recommended Stock Concentration	1-2 mM	Based on protocols for related oxonol dyes.[4]
Recommended Working Concentration	0.1 - 5 μM	This is a broad range and should be optimized. Lower concentrations minimize potential toxicity and artifacts.
Response Time	Milliseconds to seconds	Oxonol dyes are classified as slow-response probes.[1]
Expected Signal Change (ΔF/F)	Varies	Highly dependent on cell type, dye concentration, and instrumentation. Can be up to ~1% per mV for some oxonols.[2]
Potential Side Effects	Can have pharmacological activity on ion channels.[2] Phototoxicity upon prolonged illumination.[5][6]	

## Signaling Pathway and Mechanism of Action

The mechanism by which **Oxonol 595** reports changes in membrane potential is based on its voltage-driven redistribution across the plasma membrane. The following diagram illustrates this process.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Imaging Spontaneous Neuronal Activity with Voltage-Sensitive Dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Slow-Response Probes—Section 22.3 | Thermo Fisher Scientific - JP [thermofisher.com]
- 3. scbt.com [scbt.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Cellular Phototoxicity | Nikon's MicroscopyU [microscopyu.com]
- 6. Overcoming Photobleaching and Phototoxicity in Imaging [oxinst.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring Cardiac Action Potentials with Oxonol 595]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555455#oxonol-595-for-measuring-cardiac-action-potentials]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)